

In-Depth Technical Guide: 2-(trifluoromethoxy)benzenesulfonamide

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Compound of Interest

Compound Name: 2-(Trifluoromethoxy)benzenesulfonamide

Cat. No.: B1304635

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For Researchers, Scientists, and Drug Development Professionals

Core Chemical Identifiers

This technical guide provides a comprehensive overview of 2-(trifluoromethoxy)benzenesulfonamide, a key intermediate in the development of novel pharmaceuticals and agrochemicals.

Identifier	Value
SMILES	<chem>O=S(=O)(N)C1=CC=CC=C1OC(F)(F)F</chem> [1]
InChIKey	HIFGQHGWMTZMOH-UHFFFAOYSA-N [1]

Physicochemical Properties

Key physicochemical properties of 2-(trifluoromethoxy)benzenesulfonamide are summarized below, providing essential information for its handling, formulation, and synthesis.

Property	Value	Source
CAS Number	37526-59-3	[2] [3]
Molecular Formula	C7H6F3NO3S	[2] [3]
Molecular Weight	241.18 g/mol	[2]
Appearance	White to light yellow to light orange powder to crystal	[2]
Melting Point	185 - 190 °C	[2]
Purity	≥ 98% (GC)	[2]
Storage	Store at room temperature	[2]

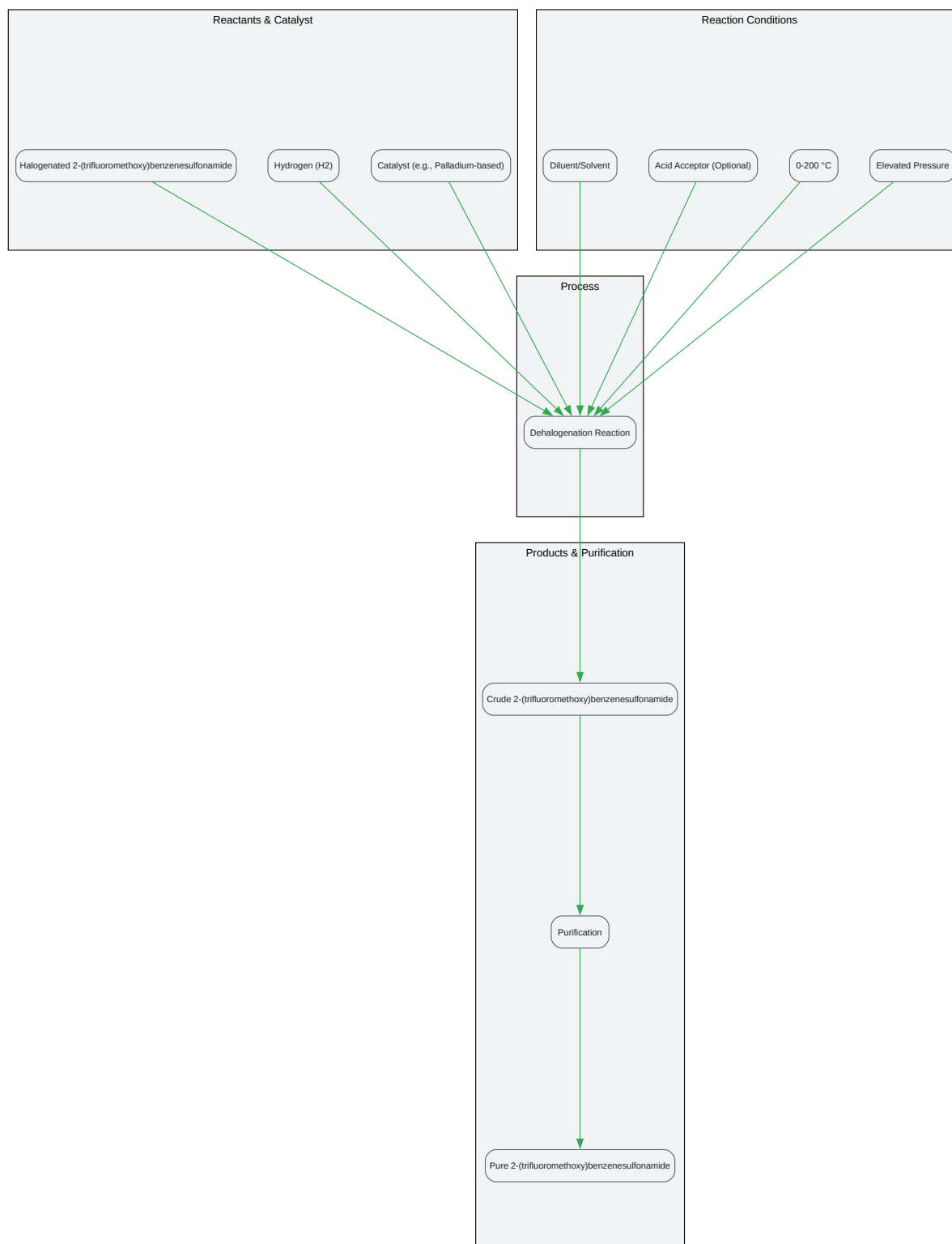
Synthesis and Experimental Protocols

A detailed method for the synthesis of **2-(trifluoromethoxy)benzenesulfonamide** involves the dehalogenation of halogenated trifluoromethoxybenzene sulfonamides. This process, outlined in German patent DE19543323A1, allows for the production of the compound in high yield and purity.

Reaction Scheme:

A generalized workflow for this synthesis is depicted below.

Synthesis Workflow for 2-(trifluoromethoxy)benzenesulfonamide

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Caption: A diagram illustrating the general workflow for the synthesis of **2-(trifluoromethoxy)benzenesulfonamide** via dehalogenation.

Detailed Experimental Protocol:

The following protocol is adapted from patent DE19543323A1.

- **Reaction Setup:** In a suitable reaction vessel, combine the halogenated **2-(trifluoromethoxy)benzenesulfonamide** with a diluent (solvent) and a catalyst. An acid acceptor may also be added if necessary.
- **Hydrogenation:** The mixture is then hydrogenated with hydrogen gas at a temperature ranging from 0 to 200 °C and under elevated pressure.
- **Work-up:** Upon completion of the reaction, the catalyst is filtered off. The filtrate is then concentrated.
- **Extraction and Drying:** The residue is taken up in a suitable organic solvent (e.g., ethyl acetate) and washed with water. The organic phase is separated, dried over a drying agent like sodium sulfate, and filtered.
- **Crystallization and Isolation:** The filtrate is concentrated, and the resulting residue is treated with a polar organic liquid (e.g., n-butanol) to induce crystallization. The pure, crystalline **2-(trifluoromethoxy)benzenesulfonamide** is then isolated by suction filtration.

Applications in Research and Development

2-(trifluoromethoxy)benzenesulfonamide is a versatile building block in the synthesis of a variety of biologically active molecules. Its trifluoromethoxy group can enhance properties such as metabolic stability and lipophilicity, making it a valuable moiety in drug design.

Pharmaceutical Development:

This compound serves as a key intermediate in the synthesis of potential therapeutic agents, particularly in the areas of:

- Anti-inflammatory agents[2]

- Anticancer agents[2]

Agrochemicals:

2-(trifluoromethoxy)benzenesulfonamide is utilized in the formulation of modern agrochemicals, including:

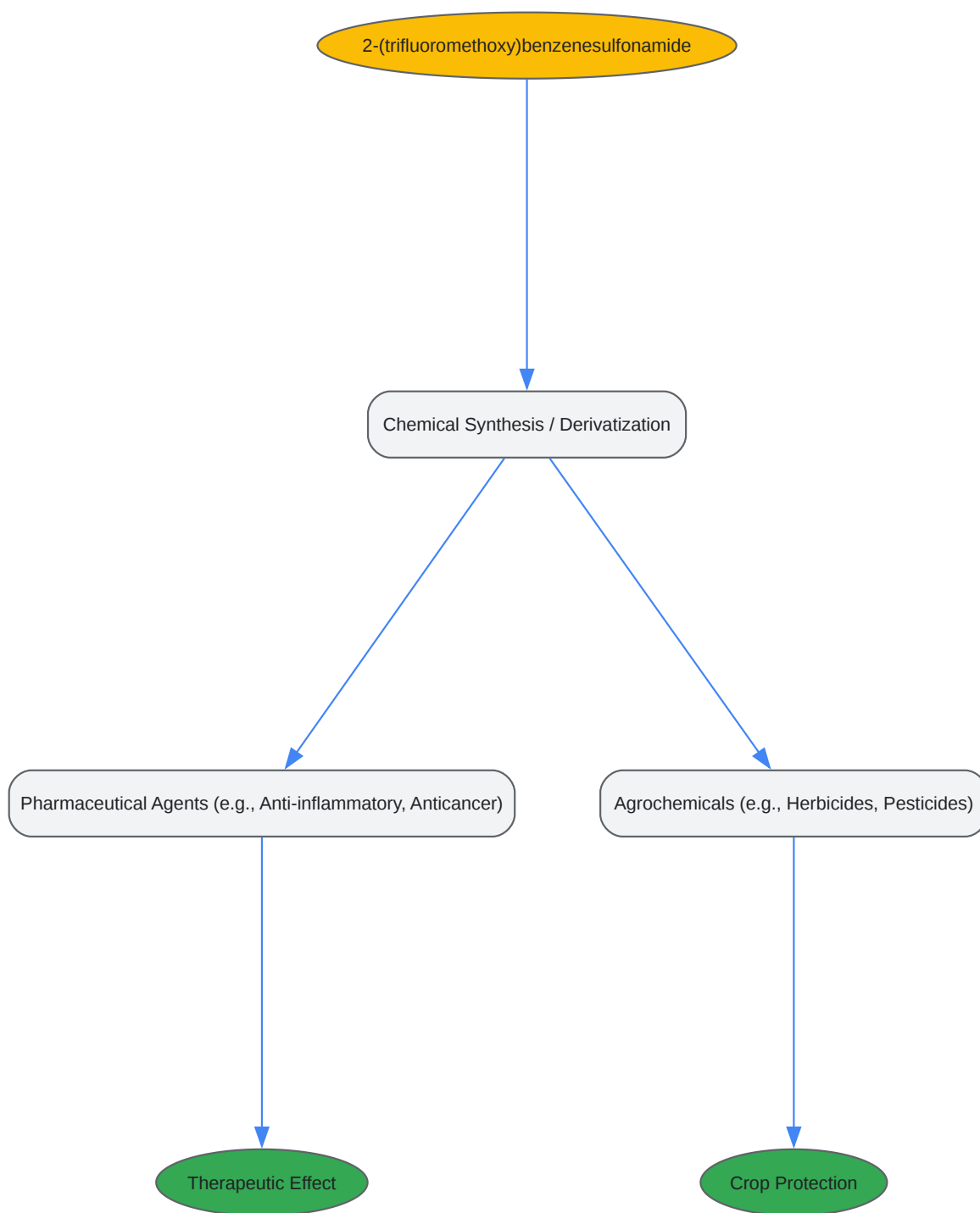
- Herbicides[2]
- Pesticides[2]

Biological Activity and Signaling Pathways

Currently, there is limited publicly available data on the specific biological activity and associated signaling pathways of **2-(trifluoromethoxy)benzenesulfonamide** itself. Its primary role is as a precursor in the synthesis of other active compounds. The biological activity of the final products will be dependent on the overall structure of the molecule.

The logical relationship for its application is as follows:

Application Logic of 2-(trifluoromethoxy)benzenesulfonamide

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